

Part 1: Chemical Identity and Molecular Architecture

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Compound of Interest

Compound Name: *Linsitinib-d3*

Cat. No.: *B12424892*

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The reliability of **Linsitinib-d3** is dictated by the specific location of the deuterium label. Unlike non-specific deuteration, **Linsitinib-d3** is engineered with a site-specific label on the methyl group of the cyclobutanol moiety.

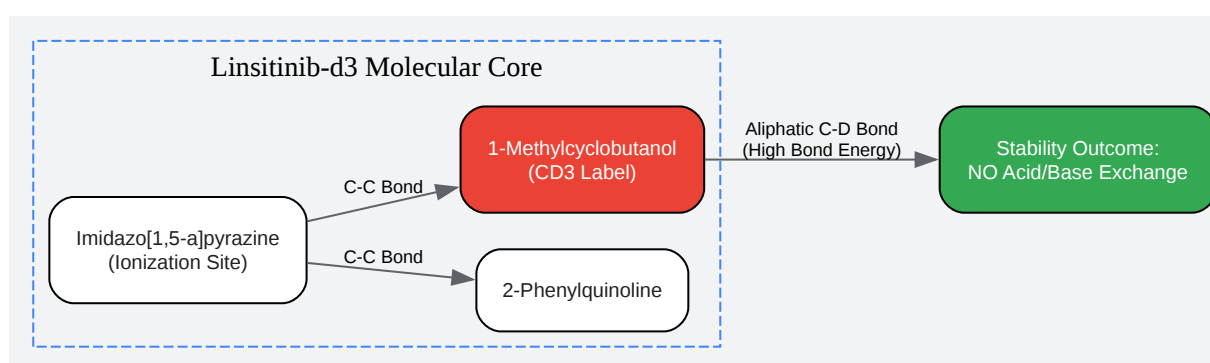
- Chemical Name: cis-3-[8-amino-1-(2-phenylquinolin-7-yl)imidazo[1,5-a]pyrazin-3-yl]-1-(methyl-
)cyclobutan-1-ol[2][3][4][5]
- Molecular Formula:
[3]
- Molecular Weight: 424.51 g/mol (approx. 3 Da shift from unlabeled Linsitinib MW 421.49)

Structural Rationale for Stability: The

label is attached to a quaternary carbon on the cyclobutane ring. This structural choice is deliberate:

- **Non-Exchangeable Position:** The methyl protons are aliphatic and lack adjacent electron-withdrawing groups that would render them acidic. Consequently, they are immune to base-catalyzed H/D exchange (back-exchange) during sample processing, even at high pH.
- **Metabolic Resistance:** While relevant only if used in vivo, the

site is distinct from the imidazo[1,5-a]pyrazine core, preserving the ionization characteristics essential for co-elution with the analyte in ESI+.



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Figure 1: Structural logic of **Linsitinib-d3** labeling. The red node indicates the stable CD3 site.

Part 2: Isotopic Purity and Enrichment Analysis

For an internal standard, Isotopic Purity is more critical than chemical purity. It is defined by the absence of the unlabeled isotopologue (

).

The "Cross-Talk" Phenomenon

If **Linsitinib-d3** contains significant traces of

(unlabeled Linsitinib), the internal standard will contribute to the analyte's MRM transition (m/z 422.2 $\rightarrow$ fragment), causing a positive bias in quantification, particularly at the Lower Limit of Quantification (LLOQ).

Acceptance Criteria:

- Isotopic Enrichment:
deuterium incorporation.[6]
- Unlabeled () Contribution:
of the peak area relative to the labeled peak.

Protocol: Isotopic Contribution Determination

This protocol quantifies the interference of the IS on the Analyte channel.

- Preparation: Prepare a neat solution of **Linsitinib-d3** at the working concentration (e.g., 100 ng/mL) in 50:50 Methanol:Water.
- LC-MS/MS Setup: Monitor two transitions:
 - Channel A (Analyte): m/z 422.2
Product Ion (e.g., 394.1)
 - Channel B (IS): m/z 425.2
Product Ion (e.g., 397.1)
- Injection: Inject the IS solution (without analyte).
- Calculation:
- Pass/Fail: If Interference > 20% of the LLOQ response of the analyte, the lot is unsuitable for low-level quantitation.

Part 3: Stability Profile and Storage

Linsitinib-d3 exhibits high stability due to its aromatic core and stable aliphatic label. However, stability must be validated under specific stress conditions relevant to bioanalysis.

Solid-State Stability

- Condition: -20°C, desiccated, protected from light.
- Shelf-Life: Typically >12 months.
- Risk: Hygroscopicity. The cyclobutanol moiety can absorb moisture. Always equilibrate the vial to room temperature before opening to prevent condensation, which can lead to hydrolysis or aggregation.

Solution Stability (Stock & Working)

- Solvent: DMSO (Stock) or Methanol (Working).
- Stability: Stable for >6 months at -20°C in DMSO.
- Critical Check: Avoid storing in protic acidic solvents (e.g., water/formic acid mixtures) for extended periods (>24h) at room temperature, although the C-D bond is stable, the compound itself may undergo degradation unrelated to the isotope.

Protium-Deuterium (H/D) Exchange Risk

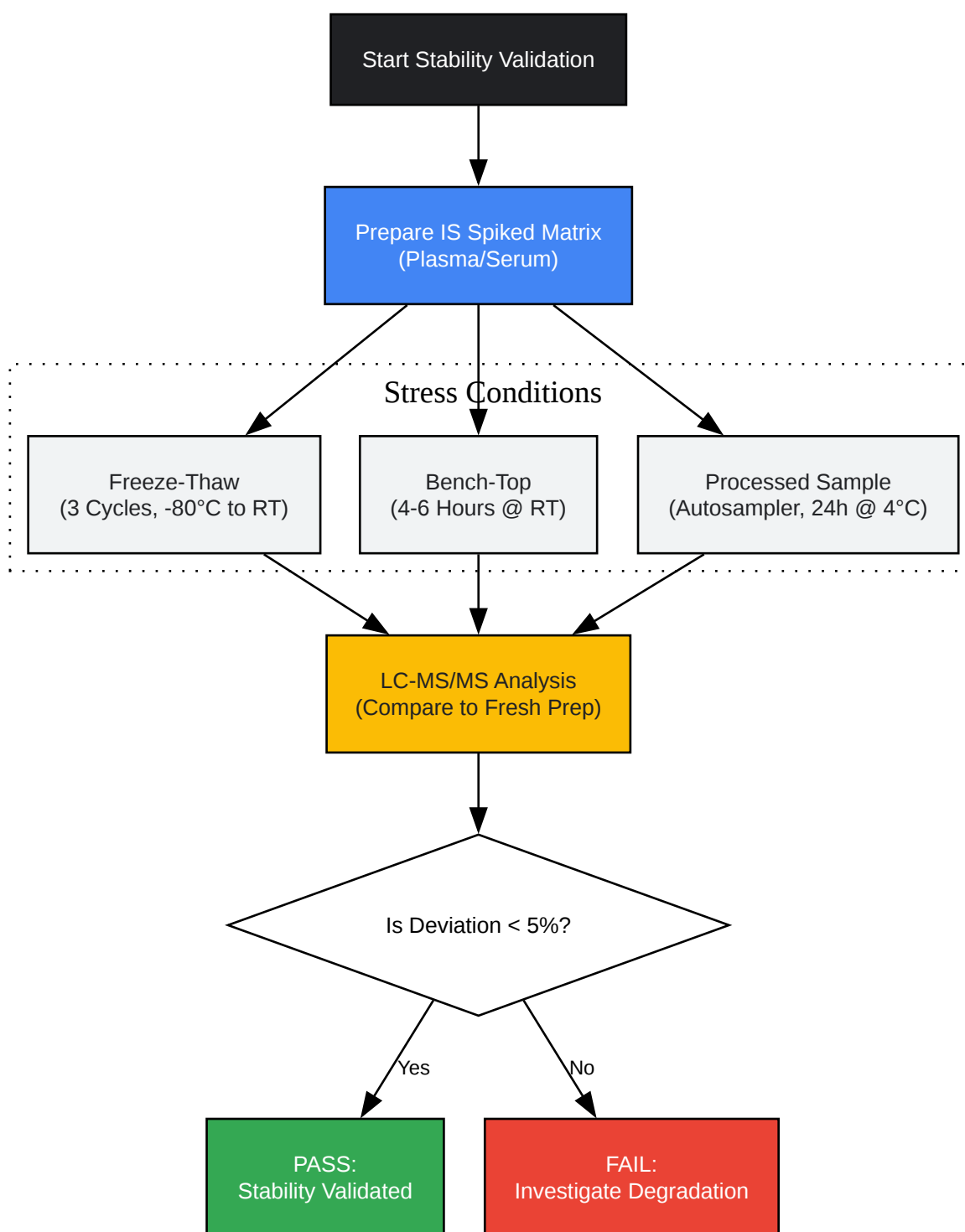
This is the primary failure mode for poorly designed IS.

- Test: Incubate **Linsitinib-d3** in plasma and extraction buffers (e.g., pH 10 ammonium acetate if LLE is used) for 4 hours.
- Observation: Monitor the M+3 (425.2) vs M+2 (424.2) ratio.^[7] A shift towards lower mass indicates back-exchange.
- Verdict: **Linsitinib-d3** (methyl label) is resistant to this exchange.

Part 4: Experimental Protocols for Validation

Workflow: Stability Stress Testing

This workflow validates the integrity of the IS during sample processing.



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Figure 2: Decision tree for validating **Linsitinib-d3** stability in biological matrices.

Protocol: System Suitability for IS Performance

- Blank Injection: Inject a double blank (matrix only, no IS). Verify noise is < 5% of IS response.
- Zero Sample: Inject blank matrix + IS. The retention time (RT) of **Linsitinib-d3** must match the analyte within ± 0.05 min.
- IS Variation: Across a validation run, the IS peak area RSD should be
 . High variation suggests matrix effects (ion suppression) or instability in the autosampler.

Table 1: Summary of Critical Parameters

Parameter	Specification	Validation Method
Appearance	Off-white to yellow solid	Visual Inspection
Chemical Purity		HPLC-UV (254 nm)
Isotopic Enrichment	Deuterated	HRMS or H-NMR
Contribution		LC-MS/MS (MRM Cross-talk)
Storage (Solid)	-20°C, Desiccated	Re-test annually
Storage (Solution)	-20°C or -80°C	Stability data bridging

References

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